Post-coupling functionalization of the 4-penten-1-oxy terminal alkene

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Compound of Interest

Compound Name:	*3-(4-Penten-1-oxy)phenylZinc bromide*
Cat. No.:	*B14890579*

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Application Note: Post-Coupling Functionalization of the 4-Penten-1-oxy Terminal Alkene

Executive Summary & Strategic Utility

The 4-penten-1-oxy moiety (

) represents a "Goldilocks" zone in late-stage functionalization (LSF). Unlike allyl ethers, which are prone to transition-metal catalyzed isomerization to enol ethers (and subsequent hydrolysis to aldehydes), the 4-pentenyl group offers a robust, unactivated terminal alkene separated from the heteroatom by a three-carbon spacer. This insulation renders it stable during standard solid-phase peptide synthesis (SPPS) and oligonucleotide assembly, yet highly reactive toward specific post-synthetic transformations.

This guide details three distinct chemical modules for functionalizing this handle:

- Thiol-Ene Radical Addition: For high-fidelity bioconjugation.
- Olefin Metathesis: For carbon-skeleton extension or macrocyclization.

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- Oxidative Cleavage/Transformation: For converting the inert alkene into a reactive electrophile (aldehyde or epoxide).

Master Functionalization Workflow

The following diagram illustrates the divergence of the 4-penten-1-oxy handle into three distinct chemical spaces.

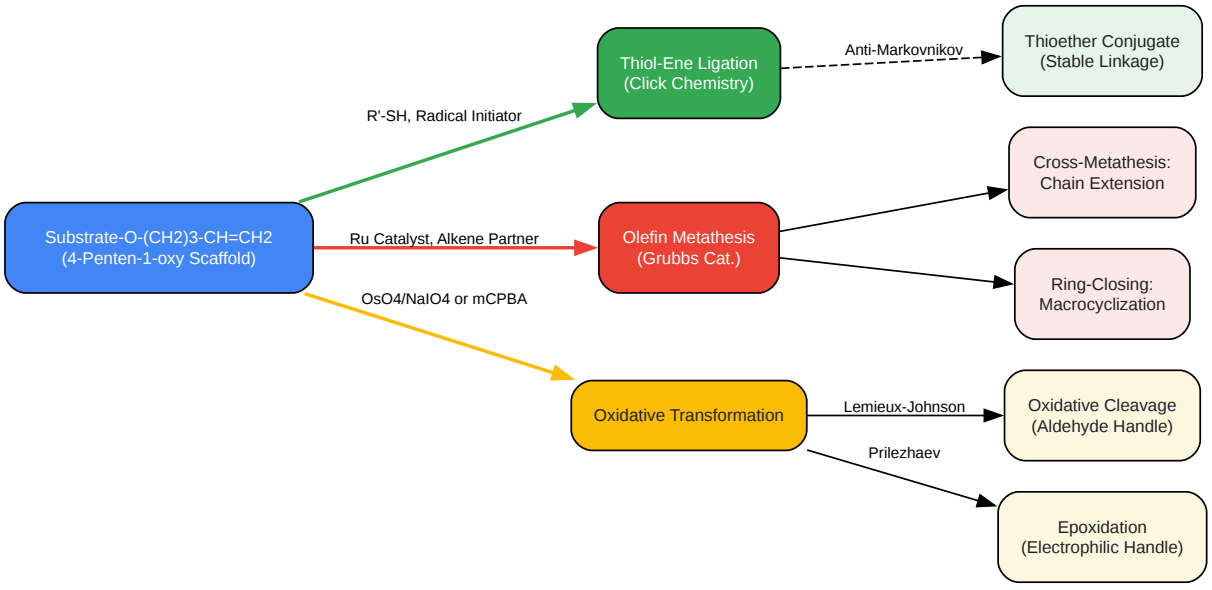

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Figure 1: Strategic divergence of the 4-penten-1-oxy handle. The pathway choice depends on the desired physicochemical outcome: conjugation (Green), structural modification (Red), or reactivity switching (Yellow).

Module A: Thiol-Ene "Click" Ligation

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Mechanism & Utility: The radical-mediated thiol-ene reaction is the premier method for bioconjugation due to its water compatibility and insensitivity to oxygen (under specific conditions). The 4-pentenyl group undergoes anti-Markovnikov addition, placing the sulfur atom at the terminal carbon. This creates a flexible, chemically stable thioether linkage.

Protocol 1: Photo-Initiated Ligation (Biocompatible) Best for: Peptides, Oligonucleotides, and Protein Conjugates.

Reagents:

- Substrate: Molecule containing 4-penten-1-oxy group (1.0 equiv).
- Thiol Partner: R-SH (e.g., Thio-PEG, Cysteine-peptide) (1.2 – 1.5 equiv).
- Photoinitiator: LAP (Lithium phenyl-2,4,6-trimethylbenzoylphosphinate) for aqueous/365nm, or DMPA (2,2-Dimethoxy-2-phenylacetophenone) for organic solvents/365nm (0.1 – 0.2 equiv).
- Solvent: PBS (pH 7.4) or MeOH/DCM depending on solubility.

Step-by-Step:

- Dissolution: Dissolve the substrate and thiol partner in the minimum volume of degassed solvent. Note: Oxygen inhibits radical propagation; sparge with Argon for 5 mins.
- Initiator Addition: Add the photoinitiator from a fresh stock solution (10x concentrate).
- Irradiation: Irradiate the mixture at 365 nm (approx. 5-10 mW/cm^2) for 15–30 minutes at room temperature.
    - Critical Check: If using proteins, ensure the UV dose does not cause denaturation. LAP allows for visible light (405 nm) initiation if needed.
- Quenching: Reaction stops upon removal of light.
- Purification: For small molecules, remove excess thiol via silica chromatography. For biomolecules, use size-exclusion chromatography (SEC) or dialysis.

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Troubleshooting:

Observation	Root Cause	Solution
Low Conversion	**Oxygen inhibition**	**Degas solvents thoroughly; run under Argon balloon.**

| Disulfide Formation | Thiol oxidation | Add TCEP (tris(2-carboxyethyl)phosphine) to reduce disulfides in situ (TCEP does not inhibit the radical cycle). |

Module B: Olefin Metathesis (Cross & Ring-Closing)

Mechanism & Utility: Ruthenium-catalyzed metathesis allows the 4-pentenyl group to be used as a carbon staple.

- Cross-Metathesis (CM): Attaches lipid tails, fluorescent tags, or PEG chains via a C=C bond.
- Ring-Closing Metathesis (RCM): If a second alkene exists on the molecule (e.g., another 4-pentenyl or allyl group), RCM forms a macrocycle, constraining conformation (common in peptide stapling).

Protocol 2: Cross-Metathesis (Organic Phase) Best for: Small molecule scaffolds, lipidated peptides.

Reagents:

- Catalyst: Hoveyda-Grubbs 2nd Generation (HG-II) (2–5 mol%). Why? Higher stability and reactivity toward terminal alkenes than Grubbs I.
- Partner: Electron-deficient alkenes (e.g., acrylates) react fastest and prevent homodimerization. If using unactivated alkenes, use 3–5 equivalents to drive statistics.
- Solvent: DCE (1,2-Dichloroethane) or DCM (Anhydrous, Degassed).

Step-by-Step:

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- Setup: In a flame-dried vial under Argon, dissolve the 4-pentenyl substrate (1.0 equiv) and the alkene partner (3.0 equiv) in DCE (0.1 M).
- Catalyst Addition: Add HG-II catalyst (2.5 mol%) as a solid or solution.
- Reflux: Heat to 40–60°C. Reflux drives the removal of ethylene gas, shifting the equilibrium forward.
- Monitoring: Monitor by LC-MS. If conversion stalls after 4 hours, add a second portion of catalyst (2.5 mol%).
- Workup: Add ethyl vinyl ether (50 equiv) and stir for 30 mins to quench the active Ruthenium carbene. Concentrate and purify via flash chromatography.

Module C: Oxidative Transformation (Aldehyde Generation)

Mechanism & Utility: The terminal alkene is a "masked" aldehyde. By performing an oxidative cleavage (Lemieux-Johnson), the 4-penten-1-oxy group is converted into a 3-oxy-propanal handle (

). This aldehyde is uniquely reactive toward hydrazines, hydroxylamines (forming oximes), or amines (reductive amination), enabling conjugation chemistries that are orthogonal to thiols and azides.

Protocol 3: Lemieux-Johnson Oxidation Best for: Creating an electrophilic handle for oxime ligation.

Reagents:

- Oxidant: Sodium Periodate (

) (3.0 equiv).
- Catalyst: Osmium Tetroxide (

) (2.5 wt% in tBuOH, use 1–2 mol%).

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- Solvent: THF:Water (1:1) or Dioxane:Water (3:1).
- Quench: Sodium Thiosulfate (

).

Step-by-Step:

- Mixture: Dissolve substrate in THF/Water. Add

  (white solid) and stir until mostly dissolved.
- Catalysis: Add

  solution dropwise. Safety: Work in a fume hood; OsO_4 is volatile and highly toxic.
- Reaction: The solution will turn dark (osmate ester formation) and then return to yellow/white as periodate regenerates the osmium. Stir for 2–4 hours.
- Quench: Add saturated aqueous

  . The mixture will turn black (reduced Os). Filter through a Celite pad to remove solids.
- Extraction: Extract with EtOAc or DCM. The product now contains a reactive aldehyde.[1]

Comparative Data & Selection Guide

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Feature	Thiol-Ene (Module A)	Metathesis (Module B)	Oxidation (Module C)
Primary Bond Formed	C–S (Thioether)	C=C (Alkene)	C=O (Aldehyde)
Bio-orthogonality	High (with photo-initiation)	Moderate (requires Ru removal)	N/A (Pre-activation step)
Reaction Conditions	Aqueous or Organic, RT	Organic, Heat (40°C+)	Aqueous/Organic, RT
Key Limitation	Requires free thiol partner	Homodimerization of substrate	Destructive to other alkenes
Atom Economy	100% (Addition)	High (Ethylene byproduct)	Low (Loss of terminal carbons)

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